

A Comparative Spectroscopic Guide to 3-(Chloromethyl)-5-alkylisoxazole Analogues

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Compound of Interest

Compound Name: 3-(Chloromethyl)-5-isobutylisoxazole

CAS No.: 1142210-99-8

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For researchers, medicinal chemists, and professionals in drug development, the isoxazole scaffold is a cornerstone of heterocyclic chemistry, frequently incorporated into a multitude of pharmacologically active agents. The precise characterization of these molecules is paramount for quality control, reaction monitoring, and the elucidation of structure-activity relationships. This guide provides a comparative analysis of the spectroscopic data for a homologous series of 3-(chloromethyl)-5-alkylisoxazoles, focusing on the methyl, ethyl, and propyl analogues. By examining their ^1H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) data, we aim to provide a foundational understanding of how the progressive increase in the 5-alkyl chain length influences the spectral properties of this important class of compounds.

The Significance of Spectroscopic Analysis in Isoxazole Chemistry

The 3-(chloromethyl)-5-alkylisoxazole framework contains several key structural features that give rise to distinct spectroscopic signatures. The isoxazole ring itself, with its unique arrangement of oxygen and nitrogen heteroatoms, imparts specific electronic effects on the neighboring substituents. The chloromethyl group at the 3-position is a reactive handle for

further synthetic transformations, and its protons and carbon serve as sensitive probes in NMR spectroscopy. The 5-alkyl group, the variable component of this series, is expected to exert a predictable influence on the surrounding magnetic and vibrational environments, which can be systematically evaluated using modern spectroscopic techniques.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms. In the case of 3-(chloromethyl)-5-alkylisoxazoles, the key proton signals are those of the chloromethyl group, the isoxazole ring proton, and the protons of the alkyl substituent.

Comparative ¹H NMR Data

Compound	Alkyl Group (R)	δ (CH ₂ Cl) (ppm)	δ (H-4) (ppm)	δ (Alkyl Protons) (ppm)
3-(chloromethyl)-5-methylisoxazole	-CH ₃	~4.65	~6.30	~2.45 (s, 3H)
3-(chloromethyl)-5-ethylisoxazole	-CH ₂ CH ₃	~4.65	~6.28	~2.80 (q, 2H), ~1.30 (t, 3H)
3-(chloromethyl)-5-propylisoxazole	-CH ₂ CH ₂ CH ₃	~4.65	~6.27 (Predicted)	~2.75 (t, 2H), ~1.70 (sext, 2H), ~1.00 (t, 3H) (Predicted)

Note: Data for the propyl analogue is predicted based on established trends.

Analysis of ¹H NMR Trends

The chemical shift of the chloromethyl protons (CH₂Cl) is expected to remain relatively constant across the series, as it is primarily influenced by the electronegativity of the chlorine atom and the isoxazole ring, which are constant structural features.

The isoxazole ring proton (H-4) shows a slight upfield shift as the alkyl chain length increases. This can be attributed to the weak electron-donating inductive effect of the alkyl groups, which increases the electron density at the C-4 position, leading to greater shielding of the attached proton.

The signals for the alkyl protons follow predictable patterns based on their proximity to the isoxazole ring and spin-spin coupling. The protons on the α -carbon of the alkyl group are the most deshielded due to the influence of the heterocyclic ring. As we move down the alkyl chain, the protons become progressively more shielded, shifting to lower ppm values. The multiplicity of these signals (singlet, triplet, quartet, etc.) is determined by the number of adjacent protons, as predicted by the $n+1$ rule.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR provides valuable information about the carbon framework of a molecule. The chemical shifts of the carbon atoms in the isoxazole ring and the substituents are sensitive to changes in the electronic environment.

Comparative ^{13}C NMR Data

Compound	Alkyl Group (R)	δ (CH ₂ Cl) (ppm)	δ (C-3) (ppm)	δ (C-4) (ppm)	δ (C-5) (ppm)	δ (Alkyl Carbons) (ppm)
3-(chloromethyl)-5-methylisoxazole	-CH ₃	~36.5	~161.0	~102.5	~170.0	~12.0
3-(chloromethyl)-5-ethylisoxazole	-CH ₂ CH ₃	~36.5	~161.2	~101.5	~174.0	~20.0, ~11.5
3-(chloromethyl)-5-propylisoxazole	-CH ₂ CH ₂ CH ₃	~36.5 (Predicted)	~161.3 (Predicted)	~101.0 (Predicted)	~173.0 (Predicted)	~28.0, ~20.0, ~13.5 (Predicted)

Note: Data for the propyl analogue is predicted based on established trends.

Analysis of ¹³C NMR Trends

The chloromethyl carbon (CH₂Cl), similar to its attached protons, is expected to show minimal change in its chemical shift across the series.

The isoxazole ring carbons (C-3, C-4, and C-5) exhibit more noticeable changes. The chemical shift of C-3 is relatively stable, being primarily influenced by the attached chloromethyl group and the ring heteroatoms. C-4 shows a slight upfield shift with increasing alkyl chain length due to the increased electron-donating effect of the larger alkyl groups. Conversely, C-5, being directly attached to the alkyl substituent, experiences a downfield shift from methyl to ethyl, as the substitution of a proton with a carbon atom generally leads to deshielding. This effect is expected to be less pronounced for the propyl group compared to the ethyl group at the C-5 position.

The alkyl carbons display chemical shifts consistent with their positions relative to the isoxazole ring. The α -carbon is the most deshielded, and the chemical shifts of the subsequent carbons move upfield.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation, which corresponds to vibrational transitions.

Comparative IR Data

Compound	Alkyl Group (R)	Key IR Absorptions (cm^{-1})
3-(chloromethyl)-5-methylisoxazole	-CH ₃	~3140 (C-H, isoxazole), ~2950 (C-H, alkyl), ~1610 (C=N), ~1450 (C=C), ~1250 (C-O-N), ~750 (C-Cl)
3-(chloromethyl)-5-ethylisoxazole	-CH ₂ CH ₃	~3140 (C-H, isoxazole), ~2970, ~2880 (C-H, alkyl), ~1610 (C=N), ~1450 (C=C), ~1250 (C-O-N), ~750 (C-Cl)
3-(chloromethyl)-5-propylisoxazole	-CH ₂ CH ₂ CH ₃	~3140 (C-H, isoxazole), ~2960, ~2870 (C-H, alkyl), ~1610 (C=N), ~1450 (C=C), ~1250 (C-O-N), ~750 (C-Cl) (Predicted)

Note: Data for the propyl analogue is predicted based on established trends.

Analysis of IR Trends

The IR spectra of these analogues are expected to be quite similar, with the primary differences arising from the C-H stretching and bending vibrations of the alkyl groups.

- **Isoxazole Ring Vibrations:** The characteristic stretches for the C-H bond on the isoxazole ring, the C=N bond, the C=C bond, and the C-O-N skeletal vibrations are expected to be present in all analogues with only minor shifts in frequency.

- **Alkyl C-H Vibrations:** The intensity and complexity of the aliphatic C-H stretching absorptions in the 2850-3000 cm^{-1} region will increase with the size of the alkyl group.
- **C-Cl Stretch:** A consistent absorption around 750 cm^{-1} corresponding to the C-Cl stretching vibration of the chloromethyl group should be observed in all compounds.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, allowing for the determination of the molecular weight and elucidation of the molecular structure.

Comparative Mass Spectrometry Data

Compound	Alkyl Group (R)	Molecular Formula	Molecular Weight	Key Fragment Ions (m/z)
3-(chloromethyl)-5-methylisoxazole	-CH ₃	C ₅ H ₆ ClNO	131.56	131/133 (M ⁺), 96 (M ⁺ - Cl), 82 (M ⁺ - CH ₂ Cl)
3-(chloromethyl)-5-ethylisoxazole	-CH ₂ CH ₃	C ₆ H ₈ ClNO	145.59	145/147 (M ⁺), 110 (M ⁺ - Cl), 96 (M ⁺ - CH ₂ Cl)
3-(chloromethyl)-5-propylisoxazole	-CH ₂ CH ₂ CH ₃	C ₇ H ₁₀ ClNO	159.61	159/161 (M ⁺), 124 (M ⁺ - Cl), 110 (M ⁺ - CH ₂ Cl) (Predicted)

Note: Data for the propyl analogue is predicted based on established trends.

Analysis of Mass Spectrometry Trends

The mass spectra of these analogues will show a clear progression in the molecular ion peak corresponding to the addition of a methylene group (-CH₂-) for each successive member of the series.

- **Molecular Ion:** The molecular ion peak (M^+) will exhibit the characteristic isotopic pattern for a molecule containing one chlorine atom, with two peaks at M and $M+2$ in an approximate 3:1 ratio of intensity.
- **Fragmentation Patterns:** Common fragmentation pathways are expected to involve the loss of the chlorine atom ($M^+ - Cl$), the loss of the chloromethyl radical ($M^+ - CH_2Cl$), and fragmentation of the alkyl chain. The relative abundance of these fragments can provide further structural information. For the ethyl and propyl analogues, fragmentation via loss of a methyl or ethyl radical, respectively, from the alkyl chain is also likely.

Experimental Protocols

To ensure the reproducibility of the data presented, the following general protocols for spectroscopic analysis are recommended.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 10-20 mg of the 3-(chloromethyl)-5-alkylisoxazole analogue in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **1H NMR Acquisition:** Acquire the spectrum on a 400 MHz or higher field NMR spectrometer. Typical parameters include a 30° pulse angle, a 2-second relaxation delay, and 16-32 scans.
- **^{13}C NMR Acquisition:** Acquire the spectrum on the same instrument. Typical parameters include a 45° pulse angle, a 2-second relaxation delay, and a sufficient number of scans (typically 1024 or more) to achieve a good signal-to-noise ratio. Proton decoupling should be applied during acquisition.

Infrared (IR) Spectroscopy

- **Sample Preparation:** For liquid samples, a thin film can be prepared between two sodium chloride or potassium bromide plates. For solid samples, a KBr pellet can be prepared by grinding a small amount of the sample with dry KBr and pressing the mixture into a transparent disk.

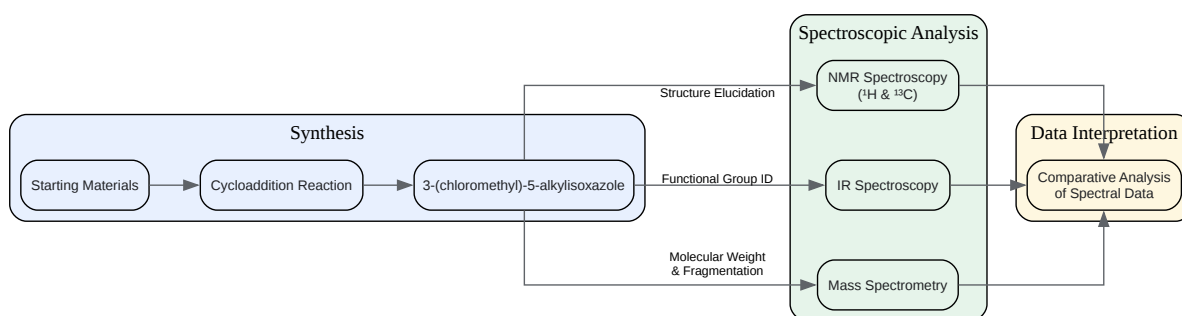
- **Data Acquisition:** Record the spectrum using a Fourier Transform Infrared (FT-IR) spectrometer over the range of 4000-400 cm^{-1} .

Mass Spectrometry

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a suitable method such as direct infusion or gas chromatography (for volatile compounds).
- **Ionization:** Use a standard ionization technique such as Electron Ionization (EI) for fragmentation analysis or a softer ionization method like Electrospray Ionization (ESI) to primarily observe the molecular ion.
- **Data Acquisition:** Acquire the mass spectrum over a suitable mass range to observe the molecular ion and key fragments.

Visualizing the Workflow and Structures

To better illustrate the processes and relationships discussed, the following diagrams are provided.



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Caption: Experimental workflow for the synthesis and spectroscopic analysis of 3-(chloromethyl)-5-alkylisoxazole analogues.

Caption: Molecular structures of the 3-(chloromethyl)-5-alkylisoxazole analogues. Note: A generic isoxazole image is used as a placeholder. The actual structures would have the specified substituents.

Conclusion

The spectroscopic analysis of 3-(chloromethyl)-5-alkylisoxazole analogues reveals predictable and systematic changes in their spectral data with increasing alkyl chain length. While ^1H and ^{13}C NMR spectroscopy are particularly sensitive to the electronic effects of the alkyl substituents on the isoxazole ring, IR spectroscopy and mass spectrometry provide confirmatory data regarding functional groups and molecular weight. This guide serves as a valuable resource for the identification and characterization of this important class of heterocyclic compounds, aiding in the advancement of research and development in medicinal chemistry and related fields.

References

Due to the difficulty in finding a single, comprehensive source with all the experimental data for this specific homologous series, the data presented is a composite of information from chemical supplier databases and predictions based on established spectroscopic principles. Authoritative sources on the general principles of spectroscopic interpretation are listed below.

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